

Acibenzolar-S-methyl trunk paint application technique

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Acibenzolar-S-Methyl

CAS No.: 135158-54-2

Cat. No.: S517036

[Get Quote](#)

Detailed Experimental Protocol

This protocol synthesizes the methodology used in successful greenhouse trials to guide your field research [1].

• Step 1: Preparation of ASM Trunk Paint

- Obtain commercial-grade ASM, such as Bion 50WG [2].
- Calculate the amount needed based on the dosage of 4 to 30 mg a.i. per tree and the number of trees.
- Prepare the trunk paint mixture by thoroughly dissolving the ASM in water.

• Step 2: Application to Trees

- **Target Trees:** 1-year-old potted pear or apple rootstocks. Research has been extended to guide work on 1- to 10-year-old trees [1].
- **Method:** Apply the prepared ASM solution directly to the trunk. The specific method (e.g., brushing) is not detailed in the available literature, but the term "trunk paint" implies a direct, topical application to the bark surface.
- **Timing:** For the most effective post-infection suppression, apply the trunk paint at the time of pathogen inoculation. For pre-infection therapy, apply as a pretreatment [1].

• Step 3: Inoculation and Assessment

- Inoculate trees with the fire blight pathogen, *Erwinia amylovora*.
- Monitor disease progression by regularly measuring fire blight canker expansion on the trees.
- Compare canker sizes between ASM-treated and untreated control trees to calculate the percentage of disease suppression.

Molecular Evidence and Efficacy Data

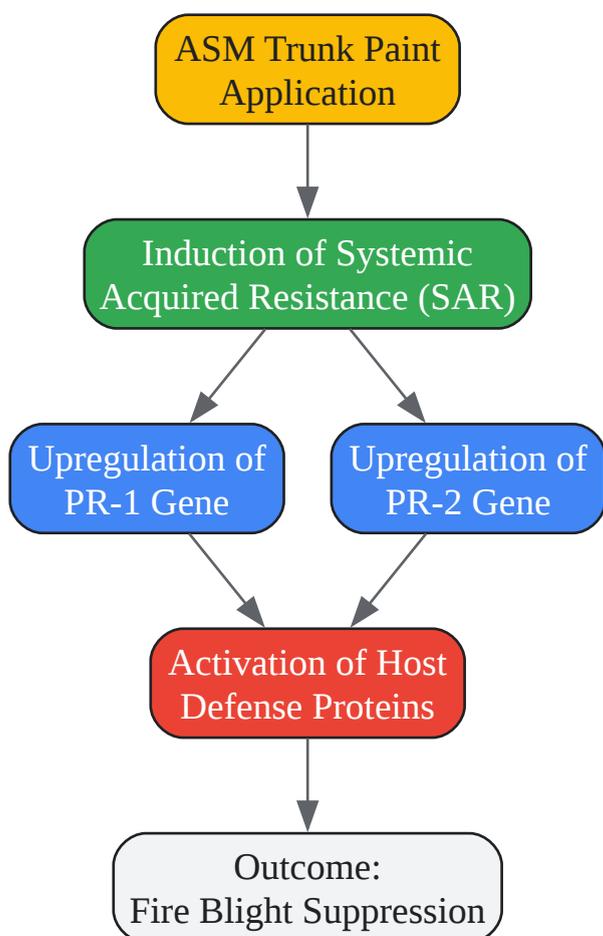
The effectiveness of the ASM trunk paint is supported by measurable changes at the molecular and disease levels.

Experimental Aspect	Findings from Research
Application Method Comparison	Trunk paint, root drench, and foliar spray all suppressed fire blight canker expansion by 22-25% in pear and apple trees [1].
Optimal Timing by Method	Trunk paint was most effective when applied at the time of inoculation , achieving 43% suppression [1].
Efficacy with Pretreatment	Two pretreatments with ASM via trunk paint reduced canker sizes by 82% in apple rootstocks [1].
Gene Expression (Molecular Evidence)	ASM trunk paint significantly elevated the expression of pathogenesis-related (PR) genes PR-1 and PR-2 in apple leaves for over 9 weeks, confirming systemic defense activation [1].

Mechanism of Action: SAR Pathway

ASM is a functional analogue of salicylic acid and does not have direct antimicrobial activity. Instead, it acts as a **plant activator** by inducing the Systemic Acquired Resistance (SAR) pathway [3] [2]. This process "primes" the plant's own defense mechanisms, making it more resistant to subsequent pathogen attacks.

The diagram below illustrates the signaling pathway and experimental workflow triggered by ASM trunk paint application:



[Click to download full resolution via product page](#)

Key Considerations for Application

- **Integrated Pest Management (IPM):** While highly effective against diseases like fire blight, research indicates that ASM has minimal direct effect on pear psylla pests. Therefore, it should be used as part of an integrated strategy focused on its primary pathogen targets [2].
- **Regulatory Status:** Be aware that ASM is **not approved** for use in the European Union, according to the Pesticide Properties DataBase [3]. Always check and adhere to local pesticide regulations and guidelines.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparison of Methods of Acibenzolar-S-Methyl ... [pubmed.ncbi.nlm.nih.gov]
2. Effects of Acibenzolar-S-methyl on the Probing Behaviour ... [pmc.ncbi.nlm.nih.gov]
3. Acibenzolar-S-methyl (Ref: CGA 245704) - AERU [sitem.herts.ac.uk]

To cite this document: Smolecule. [Acibenzolar-S-methyl trunk paint application technique].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b517036#acibenzolar-s-methyl-trunk-paint-application-technique>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com